

How to prepare a stable stock solution of FR-171113

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Compound of Interest

Compound Name: FR-171113

Cat. No.: B170370

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FR-171113 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to preparing and handling stable stock solutions of **FR-171113**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **FR-171113**?

A1: The recommended solvent for **FR-171113** is dimethyl sulfoxide (DMSO).^[1] It is soluble up to 10 mM in DMSO.^[1] For best practices, use anhydrous (water-free) DMSO to prevent compound precipitation, as DMSO is hygroscopic.

Q2: What is the molecular weight of **FR-171113**?

A2: The molecular weight of **FR-171113** is 469.73 g/mol.^[1] However, it is always best to use the batch-specific molecular weight found on the product vial or Certificate of Analysis for precise calculations.

Q3: How should solid **FR-171113** and its stock solutions be stored?

A3: Solid **FR-171113** should be stored at +4°C.^[1] Once a stock solution in DMSO is prepared, it is recommended to store it in small aliquots in tightly sealed vials at -20°C for up to one

month or at -80°C for longer-term storage (up to 6 months).[2] Avoid repeated freeze-thaw cycles.[2]

Q4: My compound is precipitating when I dilute the DMSO stock solution in my aqueous buffer. What should I do?

A4: This is a common issue known as solvent-shifting precipitation, which occurs when a compound that is soluble in an organic solvent like DMSO is introduced into an aqueous environment where it is less soluble.[3][4] To mitigate this, add the DMSO stock solution dropwise to the vigorously stirring or vortexing aqueous buffer.[4][5] This "reverse dilution" technique helps to ensure rapid dispersal of the compound. Also, ensure the final DMSO concentration in your working solution is as low as possible, typically below 0.5%, to avoid cellular toxicity.[3]

Quantitative Data Summary

Parameter	Value	Source(s)
Molecular Weight	469.73 g/mol	[1][6]
Solubility in DMSO	Up to 10 mM (4.7 mg/mL)	[1]
Purity	≥98% (HPLC)	[1]
Storage (Solid)	+4°C	[1]
Storage (DMSO Stock)	-20°C (short-term) or -80°C (long-term)	[2]

Experimental Protocol: Preparing a 10 mM Stock Solution of FR-171113 in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **FR-171113**.

Materials:

- **FR-171113** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and tips
- Vortex mixer
- Optional: Bath sonicator

Procedure:

- Preparation: Before opening the vial, centrifuge it briefly to ensure all the solid compound is at the bottom. Allow the vial of **FR-171113** and the anhydrous DMSO to equilibrate to room temperature.
- Mass Calculation: To prepare a 10 mM stock solution, you will need to dissolve 4.697 mg of **FR-171113** in 1 mL of DMSO. Adjust the mass and volume as needed for your experimental requirements. Use a molarity calculator for convenience.
- Dissolution:
 - Carefully weigh the desired amount of **FR-171113** and add it to a sterile vial.
 - Add the calculated volume of anhydrous DMSO to the vial.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes to aid dissolution.
- Troubleshooting Dissolution: If the compound does not fully dissolve, you can:
 - Gently warm the solution: Place the vial in a 37°C water bath for 5-10 minutes.
 - Sonicate the solution: Place the vial in a bath sonicator for 5-10 minutes.
 - Note: One user has reported that achieving a 10 mM concentration can be difficult, with ~7 mM being more readily soluble.^[1] If you encounter persistent solubility issues, preparing a slightly lower concentration stock solution is recommended.
- Aliquoting and Storage:

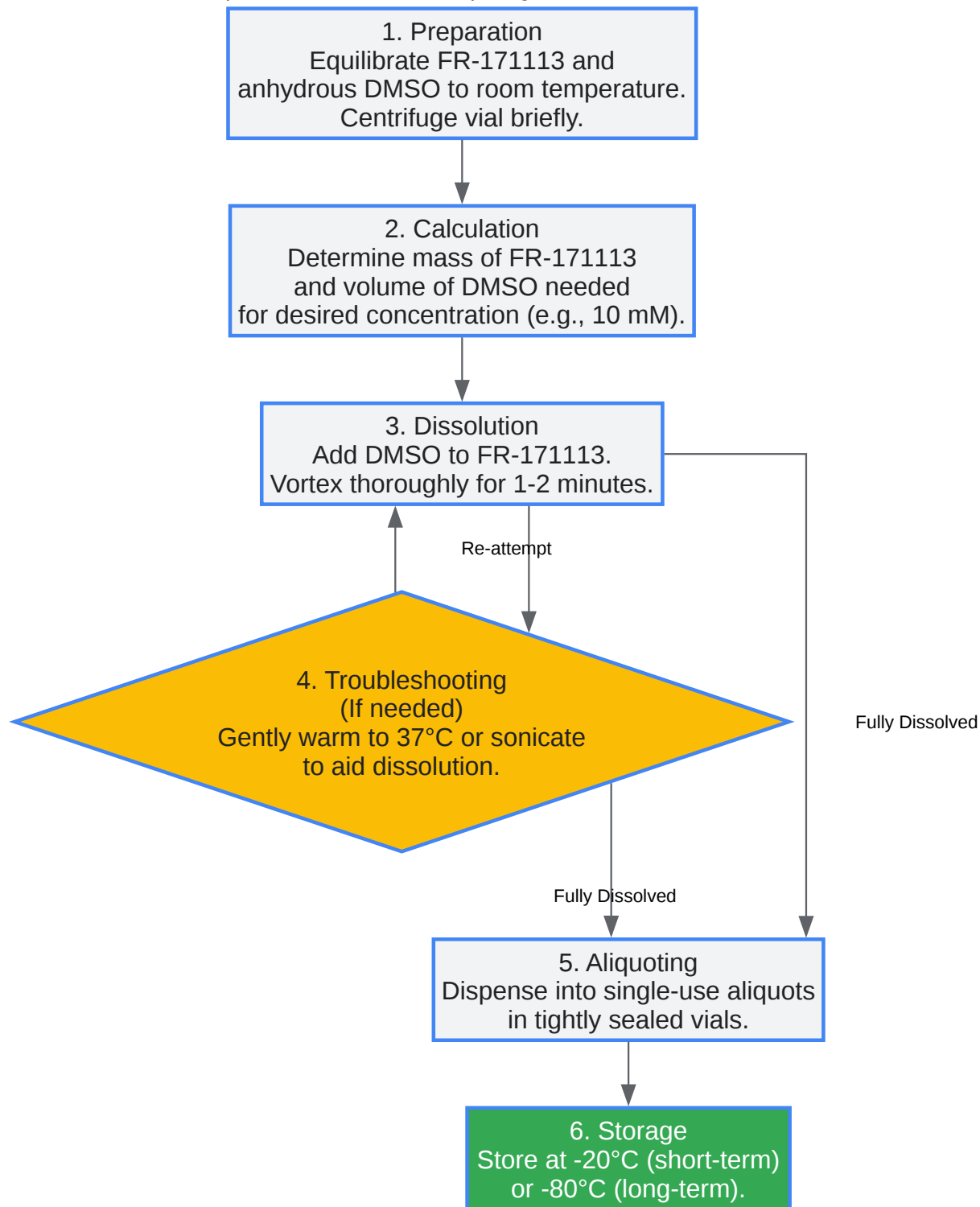
- Once the **FR-171113** is fully dissolved, dispense the stock solution into smaller, single-use aliquots in tightly sealed, sterile vials.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage.

Troubleshooting Guide

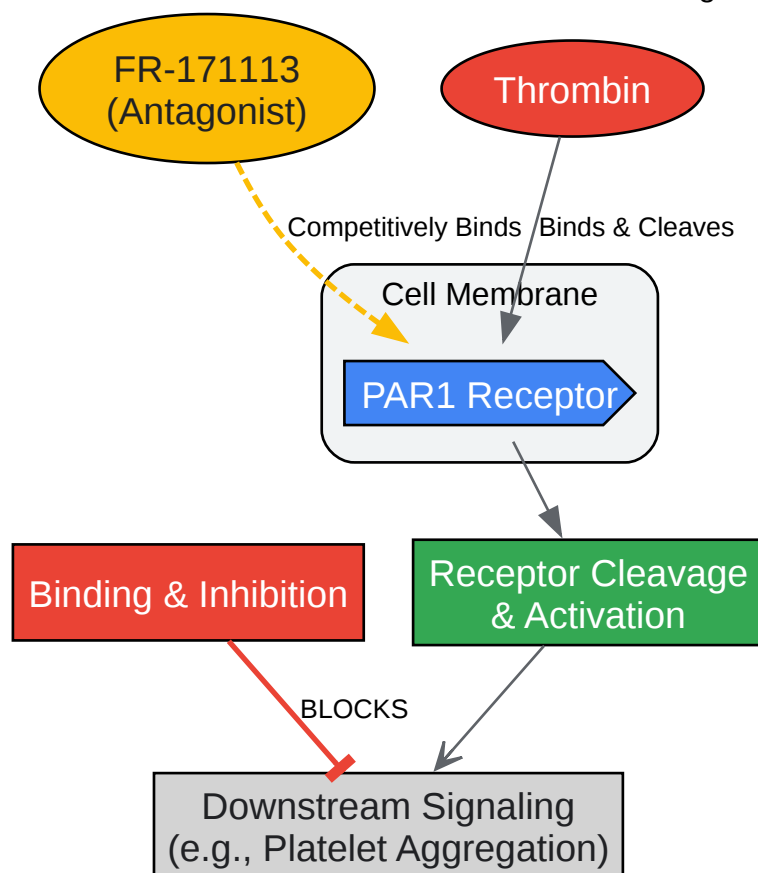
Issue	Possible Cause	Recommended Solution
Solid FR-171113 will not dissolve in DMSO at 10 mM.	The solubility limit may have been reached. Some batches may have slightly different solubility characteristics.	1. Try gentle warming (37°C) or bath sonication to aid dissolution. 2. If precipitation persists, prepare a slightly lower concentration stock solution (e.g., 7 mM or 5 mM). [1]
The DMSO stock solution appears cloudy or has particulates.	The DMSO may have absorbed water, or the compound may not be fully dissolved.	1. Ensure you are using anhydrous DMSO and that it has been stored properly. 2. Repeat the dissolution steps (vortexing, warming, sonication). 3. If cloudiness persists, filter the solution through a 0.2 µm syringe filter compatible with DMSO.
Precipitation occurs when diluting the stock solution into an aqueous buffer.	This is likely due to the poor aqueous solubility of FR-171113 (solvent-shifting).	1. Use the "reverse dilution" method: add the DMSO stock dropwise to the full volume of the stirring aqueous buffer.[3] [5] 2. Ensure the final concentration of DMSO in your working solution is low (ideally <0.5%) to minimize toxicity and solubility issues.[3] 3. Prepare working solutions fresh and use them immediately.

Visualizations

Experimental Workflow: Preparing FR-171113 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing a stable **FR-171113** stock solution.

Mechanism of Action: FR-171113 as a PAR1 Antagonist

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Caption: **FR-171113** competitively inhibits PAR1 activation by thrombin.

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